

# Harnessing the Official BMVC LaTeX Template for Your Submission: A Detailed Guide

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## Compound of Interest

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For researchers, scientists, and professionals in drug development aiming to present their work at the British Machine Vision Conference (**BMVC**), leveraging the official LaTeX template is paramount for a seamless submission process. This guide provides detailed application notes and protocols to effectively use the **BMVC** LaTeX template, ensuring your manuscript adheres to the conference's rigorous standards.

## Core Submission Protocols

Adherence to the submission guidelines is critical for acceptance. The British Machine Vision Conference (**BMVC**) is a premier international conference on computer vision, image processing, and pattern recognition.[1][2][3] For the upcoming 36th **BMVC** in 2025, to be held in Sheffield, UK, all submissions will be managed through the OpenReview platform.[4][5]

### Key Submission Mandates:

- **Manuscript Preparation:** All papers must be submitted in PDF format, typeset using the provided PDFLaTeX system. While submissions in Microsoft Word or OpenOffice may be accepted under exceptional circumstances, it is the authors' responsibility to ensure the formatting matches the LaTeX template.[5]
- **Anonymity and Review Process:** **BMVC** employs a double-blind review process. Therefore, papers submitted for review must be anonymized.[5][6] This includes omitting author names and affiliations and removing any identifying information or citations to the authors' own work

that could compromise the blind review. The review version should include the paper ID assigned by OpenReview.<sup>[5]</sup>

- **Page Limits:** The length of a paper submitted for review must not exceed nine pages, excluding references.<sup>[5][6]</sup> For the final camera-ready version, the page limit is extended to ten pages, which can be used to incorporate feedback from reviewers, add acknowledgments, and include author information.<sup>[7]</sup> Appendices must be submitted as supplementary material and do not count towards the page limit for the review version.<sup>[5]</sup>

## Experimental Protocols: Structuring Your Manuscript

The provided LaTeX template is designed to structure your research in a clear and consistent manner. The following protocols outline the essential components of your manuscript.

### 1. Document Class and Review Version:

To begin, use the **bmvc** document class. For the initial review submission, the `\bmvcreviewcopy{??}` command must be included in the preamble of your LaTeX document, where ?? is your assigned paper ID from the submission system.<sup>[5][8]</sup> This command enables the review mode, which includes line numbers to aid reviewers. For the final camera-ready version, this command should be removed.<sup>[5]</sup>

### 2. Title, Authors, and Affiliations:

For the initial submission, the author and affiliation details should be left blank to maintain anonymity. For the final version, the template provides a straightforward way to enter multiple authors and their institutions.

### 3. Abstract:

The abstract should provide a concise summary of your work. The template ensures the abstract is formatted correctly.

### 4. Main Body:

The main body of the paper should be well-structured with clear sections and subsections. The template uses standard LaTeX sectioning commands (`\section`, `\subsection`, etc.).

## 5. Figures and Tables:

All figures and tables should be numbered and have captions. Captions should be placed below the figure or table.<sup>[9]</sup> It is crucial to ensure that any figures maintain clarity when printed in grayscale, as color will be visible in the electronic proceedings but may be lost in printouts.<sup>[7]</sup>

## 6. Citations and References:

Bibliographical references should be listed and numbered at the end of the paper.<sup>[7]</sup> When citing in the text, the citation number should be enclosed in square brackets (e.g.,<sup>[4]</sup>).<sup>[7]</sup> The bibliography has no page limit within reason.<sup>[7]</sup>

## 7. Supplementary Material:

Additional content such as detailed proofs, extra figures, or videos should be submitted as a separate supplementary material file.<sup>[5]</sup>

# Data Presentation: Quantitative Data Summary

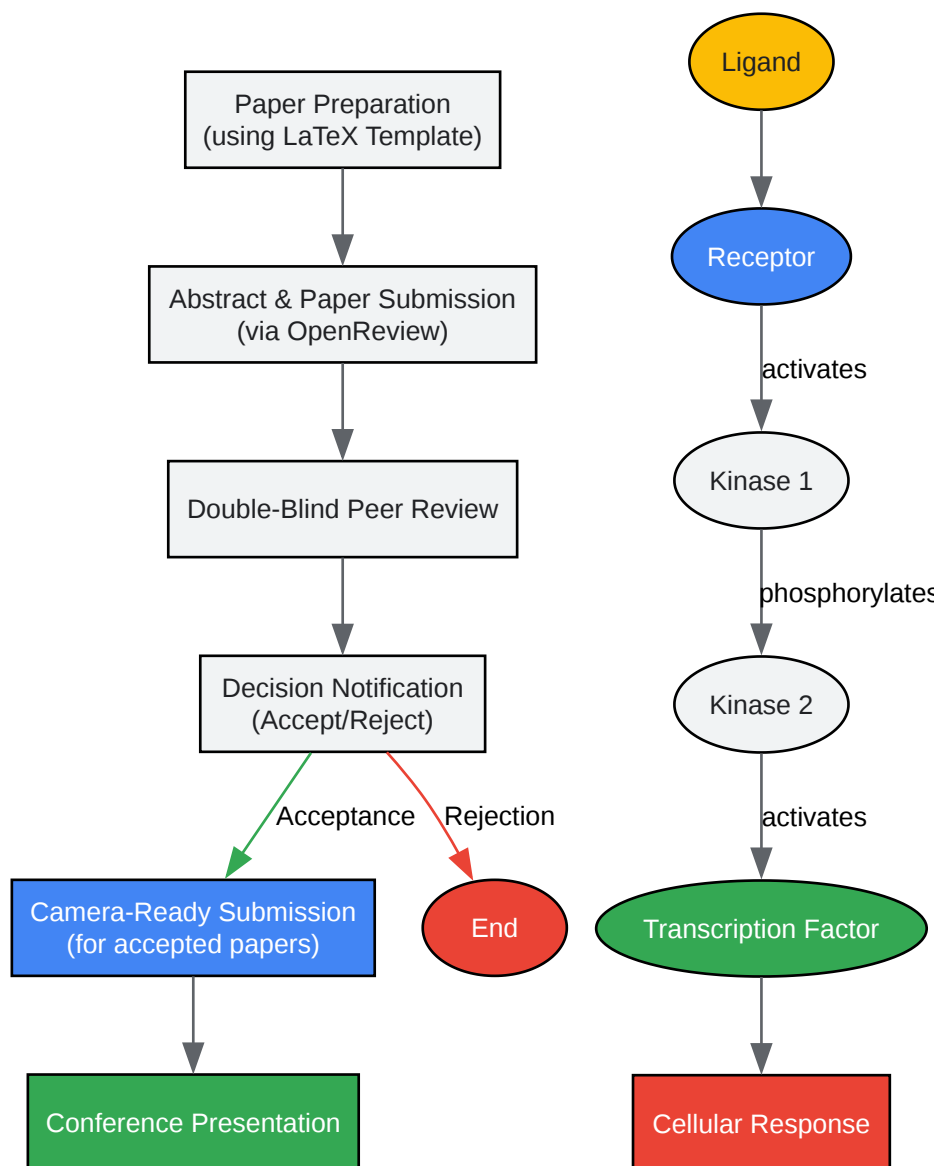
To facilitate easy comparison and review, all quantitative data should be summarized in clearly structured tables. The following table provides a template for presenting key experimental results.

Experiment/Method	Dataset	Metric 1	Metric 2	Metric 3
Baseline	Dataset A	Value	Value	Value
Our Method	Dataset A	Value	Value	Value
Baseline	Dataset B	Value	Value	Value
Our Method	Dataset B	Value	Value	Value

# Mandatory Visualizations

# BMVC Paper Submission Workflow

The following diagram illustrates the key stages of the **BMVC** paper submission and review process.



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## References

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